

# Physical and chemical properties of confluentic acid.

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## Compound of Interest

Compound Name: Confluentic acid

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## An In-depth Technical Guide to Confluentic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and biological properties of **confluentic acid**, a depside found in certain lichen species. It includes detailed data, experimental protocols, and visualizations to support research and development efforts.

### Core Properties of Confluentic Acid

**Confluentic acid** (IUPAC name: 4-[2-Hydroxy-4-methoxy-6-(2-oxoheptyl)benzoyl]oxy-2-methoxy-6-pentylbenzoic acid) is a secondary metabolite produced by lichens, notably within the genus *Porpidia*.<sup>[1]</sup> It belongs to the depside class of organic compounds.<sup>[1]</sup> Historically, it was first isolated in 1899 by Friedrich Wilhelm Zopf from *Lecidea confluens* and was initially named confluentin.<sup>[1]</sup> The molecular formula was later determined to be  $C_{28}H_{36}O_8$ .<sup>[1]</sup>

The key physicochemical properties of **confluentic acid** are summarized in the table below for quick reference.

| Property          | Value   | References |
|-------------------|---|------------|
| IUPAC Name        | 4-[2-Hydroxy-4-methoxy-6-(2-oxoheptyl)benzoyl]oxy-2-methoxy-6-pentylbenzoic acid                                | [1]        |
| Synonyms          | Confluentinic acid  | [1]        |
| CAS Number        | 6009-12-7   |            |
| Molecular Formula | C <sub>28</sub> H <sub>36</sub> O <sub>8</sub>  | [1]        |
| Molecular Mass    | 500.57 g/mol  | [1]        |
| Appearance        | Crystalline needles   | [1]        |
| Melting Point     | 157 °C (315 °F)   | [1]        |
| Solubility        | Readily soluble in ether, benzene, and methanol; Poorly soluble in petroleum ether, ethyl acetate, and acetone. | [1]        |
| Optical Activity  | Optically inactive  | [1]        |

Spectroscopic analysis is crucial for the identification and structural elucidation of **confluentinic acid**.

| Spectroscopic Data                 | Value   | References |
|------------------------------------|---|------------|
| UV Absorbance ( $\lambda_{\max}$ ) | 268 nm and 304 nm   | [1]        |
| Infrared (IR) Peaks                | 3500 cm <sup>-1</sup> (COOH stretch), 2600-3100 cm <sup>-1</sup> (broad, O-H stretch from H-bonding), 1700 cm <sup>-1</sup> (C=O stretch) | [1]        |

## Experimental Protocols

The following sections detail generalized methodologies for the isolation, purification, and analysis of **confluent acid** from lichen thalli.

This protocol is a standard method for obtaining crude extracts containing lichen secondary metabolites.

- Sample Preparation: Air-dry and powder the lichen thalli (e.g., from the genus *Porpidia*) to increase the surface area for extraction.
- Solvent Extraction:
  - Perform a cold extraction by soaking approximately 50g of the powdered lichen sample in 500ml of a suitable solvent. Based on solubility data, methanol or ether are effective choices.<sup>[1]</sup> Acetone is also commonly used for lichen metabolites.
  - Place the mixture in a conical flask, cover it, and agitate on a rotary shaker for 24-72 hours at room temperature.
- Filtration: Filter the solution using Whatman No. 1 filter paper to separate the crude extract from the solid lichen material.
- Solvent Evaporation: Evaporate the solvent from the filtrate using a rotary evaporator to obtain the dried crude extract.
- Storage: Store the dried powder extract at 4°C for further experiments.

Purification is essential to isolate **confluent acid** from other metabolites in the crude extract.

- Thin-Layer Chromatography (TLC):
  - Use TLC for the initial separation and identification of compounds in the extract.
  - Apply the crude extract to aluminum plates coated with silica gel 60 F<sub>254</sub>.
  - Develop the plate using a mobile phase such as a mixture of cyclohexane, ethyl acetate, and acetic acid. The precise ratio may require optimization.

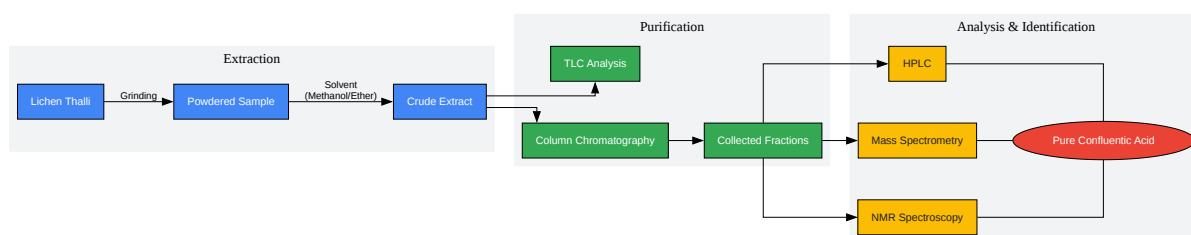
- Visualize the separated spots under UV light (254 nm) or by using a vanillin-ethanolic solution spray followed by heating.
- Column Chromatography:
  - For larger-scale purification, use column chromatography with silica gel as the stationary phase.
  - Elute the compounds using a gradient of solvents, starting with a non-polar solvent and gradually increasing the polarity. The solvent system identified during TLC optimization can serve as a starting point.
  - Collect fractions and monitor them by TLC to identify those containing pure **confluentic acid**.

Once purified, the identity and structure of **confluentic acid** can be confirmed using modern analytical techniques.

- High-Performance Liquid Chromatography (HPLC): An established method for the separation and detection of various lichen products, including **confluentic acid**.[\[1\]](#)
- Mass Spectrometry (MS): Used to determine the precise molecular weight and fragmentation pattern of the molecule, confirming its molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR provide detailed information about the chemical structure, including the connectivity of atoms and the chemical environment of protons and carbons.

## Visualizations of Workflows and Pathways

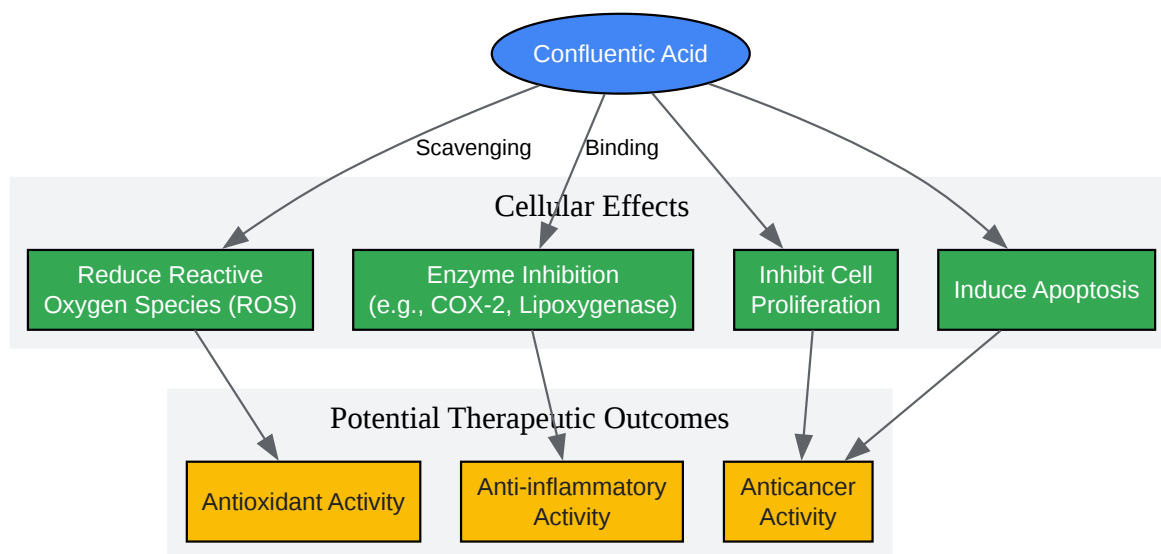
The following diagrams illustrate key processes related to **confluentic acid**.



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*Workflow for Isolation and Analysis of **Confluentic Acid**.*

While the precise signaling pathways for **confluentic acid** are not yet fully elucidated, many phenolic acids are known to exhibit anti-inflammatory and anticancer activities by modulating key cellular pathways. The diagram below illustrates a potential logical framework for its biological effects, based on the known activities of similar compounds.



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Logical Framework of **Confluent Acid's** Biological Activities.

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## References

- 1. Confluent acid - Wikipedia [en.wikipedia.org]
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